

Necrostatin-1s hydrochloride solubility and stock solution preparation

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Compound of Interest

Compound Name: *Necrosis inhibitor 2 (hydrochloride)*

Cat. No.: B12367603

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Application Notes and Protocols: Necrostatin-1s

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and stock solution preparation of Necrostatin-1s, a potent and selective inhibitor of necroptosis. The provided protocols and data are intended to guide researchers in the effective use of this compound in various experimental settings. Note that while the request specified Necrostatin-1s hydrochloride, the available data primarily pertains to Necrostatin-1s. The hydrochloride salt form may exhibit different aqueous solubility, but its solubility in organic solvents like DMSO is expected to be similar.

Physicochemical and Solubility Data

Necrostatin-1s, also known as 7-Cl-O-Nec-1, is a more stable and selective analog of Necrostatin-1.^{[1][2][3]} It functions as a specific inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1), a key mediator of necroptosis.^{[1][2]}

Property	Data	Reference
Molecular Formula	$C_{13}H_{12}ClN_3O_2$	[1]
Molecular Weight	277.7 g/mol	[1]
Purity	>98%	[1]
CAS Number	852391-15-2	[1]
Solubility in DMSO	25 mg/mL, 56 mg/mL (201.64 mM)	[1] [3]
Solubility in Ethanol	56 mg/mL	[3]
Solubility in Water	Insoluble	[3]

Experimental Protocols

This protocol describes the preparation of a 20 mM stock solution of Necrostatin-1s, a commonly used concentration for *in vitro* studies.

Materials:

- Necrostatin-1s (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Pipettors and sterile pipette tips

Procedure:

- Bring the lyophilized Necrostatin-1s powder to room temperature before opening the vial to prevent condensation.
- To prepare a 20 mM stock solution, reconstitute 5 mg of Necrostatin-1s powder in 900 μ L of anhydrous DMSO.[\[1\]](#)[\[2\]](#)

- Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 1 year).[\[1\]](#)[\[2\]](#)[\[4\]](#)

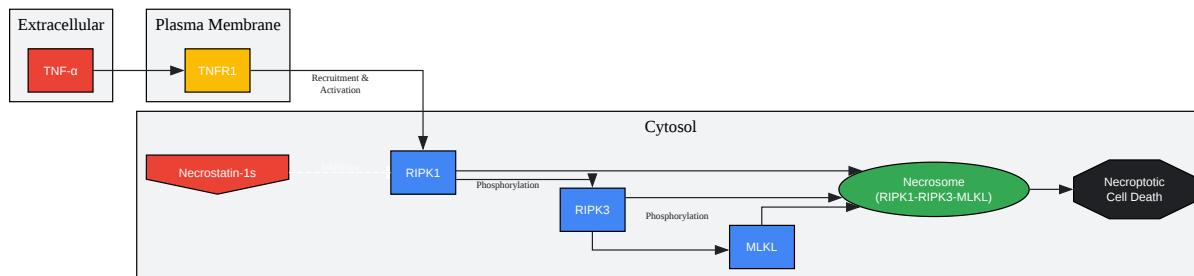
For cell-based assays, the DMSO stock solution should be further diluted in the appropriate cell culture medium to the desired final concentration.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity.
- It is recommended to perform a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Mechanism of Action: Inhibition of Necroptosis

Necrostatin-1s is a potent inhibitor of RIPK1 kinase activity.[\[1\]](#)[\[2\]](#) Necroptosis is a form of programmed cell death that is initiated by various stimuli, including TNF- α . In the necroptosis pathway, the activation of RIPK1 leads to the recruitment and phosphorylation of RIPK3, which in turn phosphorylates Mixed Lineage Kinase Domain-Like (MLKL). This cascade of events results in the formation of the necrosome complex, leading to MLKL oligomerization, translocation to the plasma membrane, and ultimately, cell death.[\[5\]](#)[\[6\]](#)[\[7\]](#) Necrostatin-1s binds to RIPK1, preventing its autophosphorylation and thereby inhibiting the entire downstream signaling cascade.[\[6\]](#)

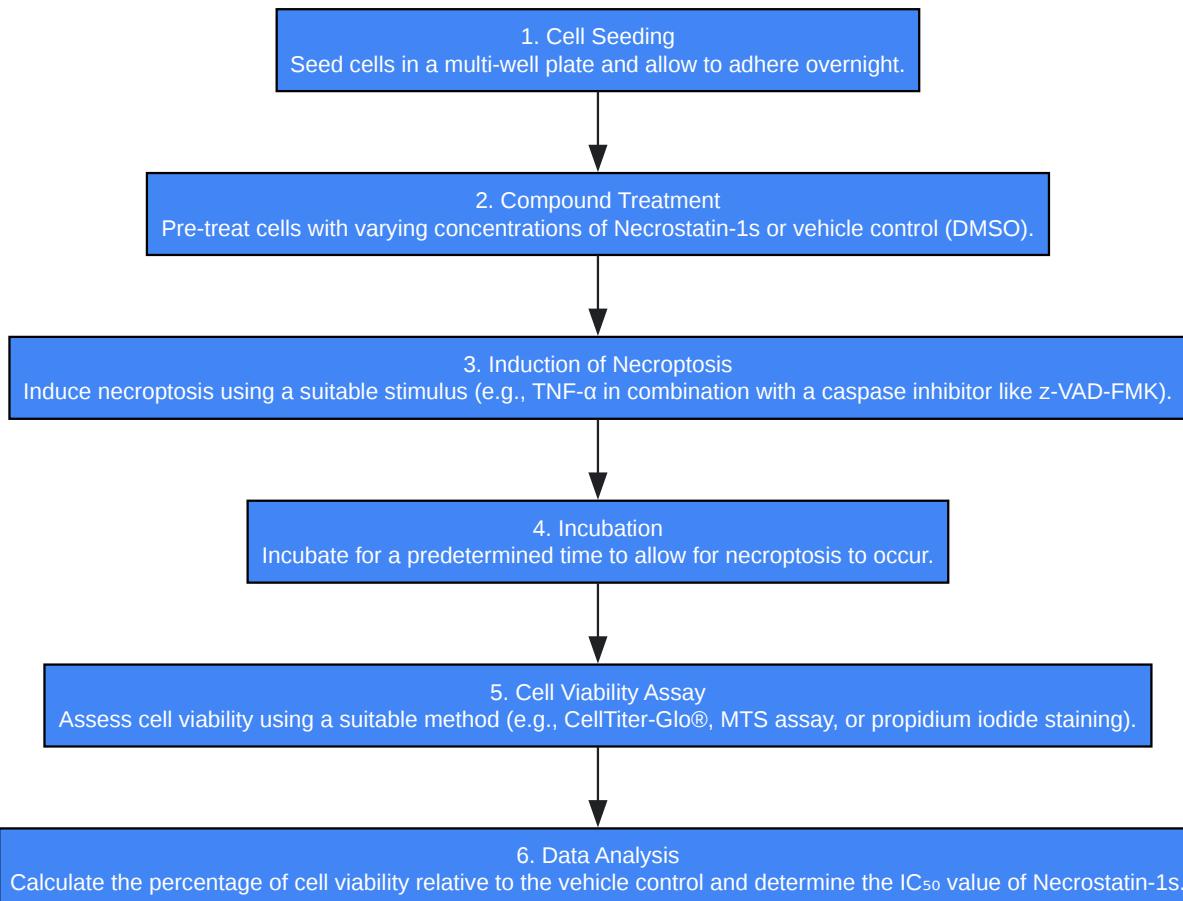


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Caption: Necroptosis signaling pathway and the inhibitory action of Necrostatin-1s.

Experimental Workflow for In Vitro Necroptosis Inhibition Assay

This workflow outlines a general procedure for assessing the inhibitory effect of Necrostatin-1s on necroptosis in a cell-based assay.



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Caption: A typical workflow for an in vitro necroptosis inhibition experiment.

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